

Optimizing Dikar Concentration for Minimal Phytotoxicity: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dikar*
CAS No.: *8064-42-4*
Cat. No.: *B1239507*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on optimizing the use of **Dikar**, a fungicide containing Mancozeb and Dinocap, to minimize phytotoxicity in experimental settings. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data-driven insights to ensure the efficacy of your research while maintaining plant health.

Quick-Reference Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Leaf yellowing, browning, or scorching	- High Dikar concentration- Application in high temperatures or slow drying conditions- Uneven spray coverage	- Reduce Dikar concentration in subsequent trials.- Apply during cooler parts of the day and ensure good air circulation.- Calibrate sprayer for a fine, even mist.
Stunted growth or reduced vigor	- Repeated applications at short intervals- Dikar concentration too high for the specific plant species or cultivar	- Increase the interval between applications.- Conduct a dose-response experiment to determine the optimal concentration for your plant material.
Poor germination or seedling survival	- High concentration of Dikar used as a seed treatment or soil drench	- Lower the concentration for seed treatments.- Test on a small batch of seeds before large-scale application.
Leaf spotting or necrosis	- Incompatibility with other tank-mixed chemicals (e.g., oils, lime sulfur)	- Avoid tank-mixing Dikar with oils or lime sulfur.[1] A compatibility jar test is recommended before mixing with other pesticides.
White residue on leaves	- High application volume of wettable powder formulation	- Use a spreader-sticker adjuvant to improve coverage and reduce visible residue.

Frequently Asked Questions (FAQs)

Q1: What are the active ingredients in **Dikar** and how do they work?

A1: **Dikar** is a fungicide with two active ingredients: Mancozeb and Dinocap.[1][2][3]

- Mancozeb is a multi-site contact fungicide from the dithiocarbamate class.[3] It works by inactivating the sulfhydryl groups of amino acids and enzymes within fungal cells, which

disrupts lipid metabolism, respiration, and energy production.[3]

- Dinocap is a dinitrophenol fungicide that primarily acts as a contact fungicide with some acaricidal (mite-killing) properties. Its exact mechanism of action on plant cells is not fully elucidated, but studies have shown it can induce mitotic abnormalities in plant cells.

Q2: What are the typical symptoms of **Dikar**-induced phytotoxicity?

A2: Phytotoxicity symptoms can vary depending on the plant species, concentration, and environmental conditions. Common symptoms include chlorosis (yellowing of leaves), necrosis (browning or death of tissue), leaf scorching, stunting of growth, and reduced germination or seedling survival.

Q3: What environmental conditions increase the risk of phytotoxicity?

A3: High temperatures (above 27°C), slow drying conditions, and high humidity can increase the absorption of **Dikar** and the risk of phytotoxicity.[1] It is advisable to apply **Dikar** during cooler, drier parts of the day.

Q4: Can I tank-mix **Dikar** with other pesticides?

A4: **Dikar** is incompatible with certain chemicals. Do not mix **Dikar** with oils or lime sulfur, as this can cause injury to plants.[1] When considering a tank mix with other pesticides, it is always recommended to perform a jar test to check for physical compatibility before application.

Q5: Is there a recommended waiting period between oil applications and **Dikar**?

A5: Yes, do not use **Dikar** within 7 days before or after an oil application to avoid phytotoxicity.
[1]

Quantitative Data on Phytotoxicity

The following tables summarize data from studies on the phytotoxic effects of Mancozeb and Dinocap on *Allium cepa* (onion), which can serve as a reference point for understanding potential dose-dependent phytotoxicity.

Table 1: Phytotoxicity of Mancozeb on *Allium cepa*

Mancozeb Concentration (ppm)	Germination (%)	Survival (%)	Root Length (cm)	Shoot Length (cm)	Phytotoxicity (%)
0 (Control)	100	100	16.66	18.00	0
10	91.67	86.67	10.11	12.33	39.31
30	88.33	83.33	7.24	12.66	56.54
50	75.00	66.67	5.58	10.33	68.91
88 (LC50)	50.00	-	-	-	-
100	58.33	41.66	4.33	7.33	79.12
150	41.66	23.33	2.16	4.66	87.50

Data adapted from a study on *Allium cepa*. LC50 refers to the concentration that causes 50% mortality.

Table 2: Mitotic Abnormalities Induced by Dinocap in *Allium cepa* Root Tip Cells

Dinocap Concentration (mg/L)	Mitotic Index (%)	Total Abnormalities (%)
0 (Control)	9.87	0.85
6.25	8.15	2.45
12.5	7.23	4.12
25	5.98	6.89
50	4.12	9.87
100	2.03	15.23

Data adapted from a study on *Allium cepa*, showing a dose-dependent increase in mitotic abnormalities.

Experimental Protocols

Protocol 1: General Phytotoxicity Assessment

This protocol is adapted from the European and Mediterranean Plant Protection Organization (EPPO) guidelines for phytotoxicity assessment.

Objective: To determine the phytotoxic potential of **Dikar** on a specific plant species.

Materials:

- **Dikar** (wetable powder)
- Test plants of a uniform growth stage
- Sprayer with adjustable nozzle
- Distilled water
- Appropriate personal protective equipment (PPE)

Methodology:

- Plant Preparation: Use healthy, uniform plants for the experiment. Ensure they are well-watered and not under any stress.
- Treatment Groups:
 - Control: Untreated plants.
 - Water Control: Plants sprayed with water only.
 - Recommended Dose (1X): Plants sprayed with **Dikar** at the manufacturer's recommended concentration.
 - Double Dose (2X): Plants sprayed with **Dikar** at twice the recommended concentration to assess the margin of crop safety.
- Application:

- Prepare the **Dikar** suspension immediately before use.
- Apply as a fine mist to ensure thorough and uniform coverage of the foliage.
- Conduct the application in a controlled environment, avoiding high temperatures and direct sunlight.
- Observation:
 - Visually assess the plants for any signs of phytotoxicity at 3, 7, and 14 days after treatment.
 - Use a standardized phytotoxicity rating scale (see Table 3).
- Data Collection: Record the phytotoxicity rating for each plant. Also, note any other observed effects such as changes in growth, color, or morphology.

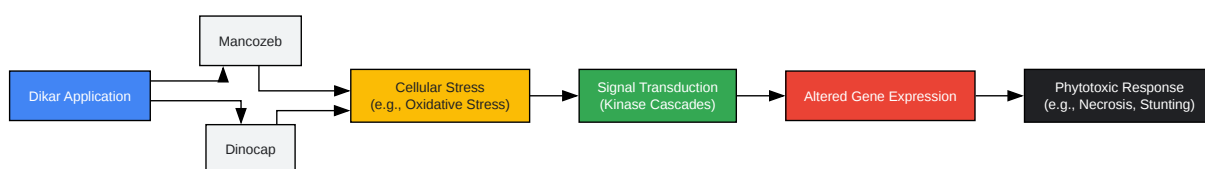
Table 3: Phytotoxicity Rating Scale

Rating	% of Leaf Area Affected	Description
0	0	No visible injury
1	1-10	Slight leaf yellowing or spotting
2	11-25	Moderate leaf yellowing and/or some necrotic spots
3	26-50	Significant yellowing and necrosis
4	51-75	Severe necrosis and some leaf drop
5	>75	Severe leaf drop and plant death

Signaling Pathways and Experimental Workflows

Plant Stress Response to Fungicides

Fungicides can induce stress responses in plants, leading to the activation of various signaling pathways. While specific pathways for **Dikar** are not extensively documented, the known mechanisms of its active ingredients suggest the involvement of general stress response pathways. Mancozeb's multi-site inhibitory action can lead to oxidative stress, triggering downstream signaling cascades.

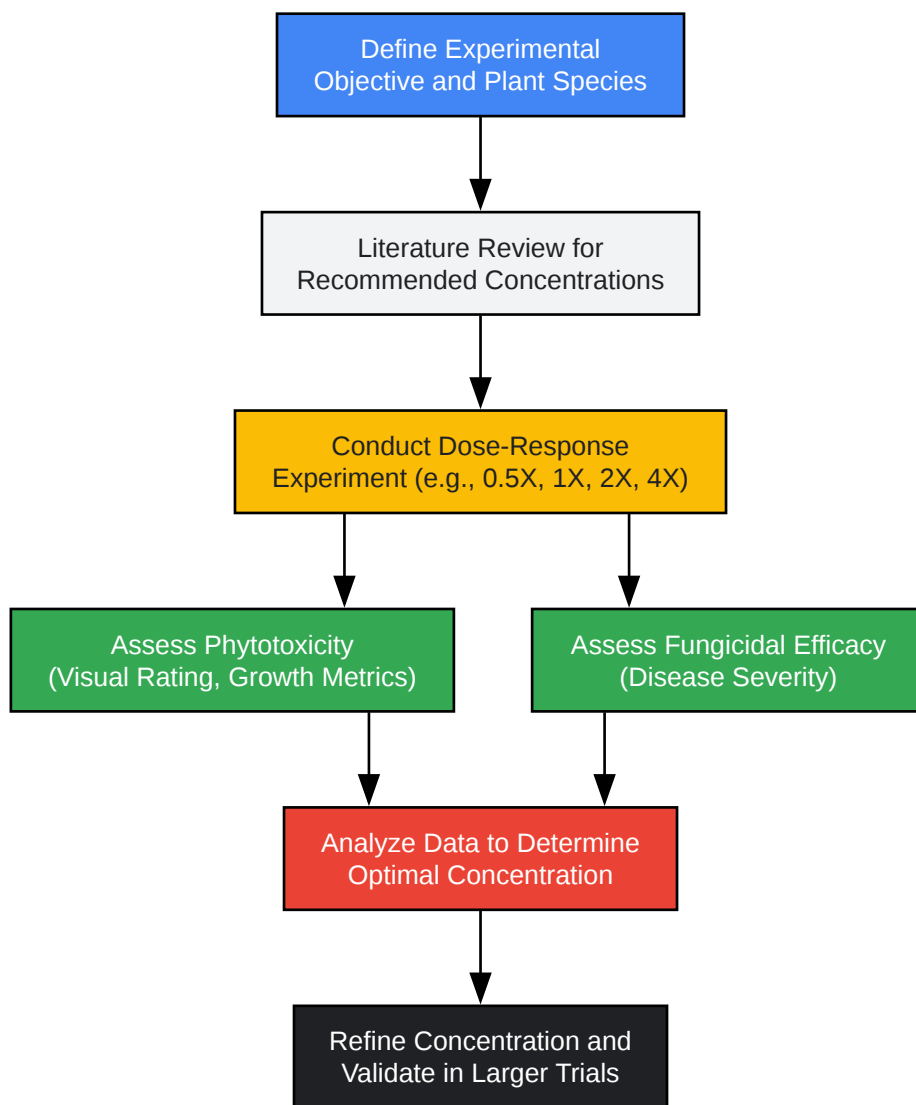


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Caption: General signaling pathway of fungicide-induced phytotoxicity.

Experimental Workflow for Optimizing Dikar Concentration

The following workflow outlines a systematic approach to determining the optimal **Dikar** concentration that maximizes fungal control while minimizing phytotoxicity.



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Caption: Workflow for optimizing **Dikar** concentration.

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References

- 1. [Mancozeb Fungicide Mode of Action \[allpesticides.com\]](#)

- [2. Mancozeb - Cultivar Magazine \[revistacultivar.com\]](#)
- [3. Mancozeb - Wikipedia \[en.wikipedia.org\]](#)
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